

A Comparative Analysis of Delisens™ and Niacinamide on Skin Barrier Function

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparative analysis of **Delisens™** (Acetyl Hexapeptide-49) and niacinamide, focusing on their respective impacts on skin barrier function. The information presented is collated from available scientific literature and manufacturer data to offer an objective overview for research and development professionals. While niacinamide is extensively studied with a large body of evidence, publicly available, independent clinical data on **Delisens™** is limited.

Introduction

A robust skin barrier is essential for maintaining skin health, protecting against environmental aggressors, and preventing excessive water loss. Both **Delisens™**, a synthetic hexapeptide, and niacinamide, a form of vitamin B3, are active ingredients utilized in skincare for their purported benefits to the skin barrier. This guide delves into their mechanisms of action, presents available quantitative data on their efficacy, and details the experimental protocols used in key studies.

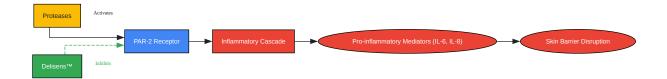
Mechanisms of Action Delisens™ (Acetyl Hexapeptide-49)

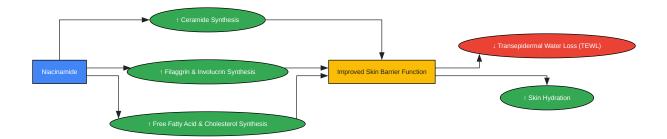
Delisens™ primarily functions by modulating the activity of the Protease-Activated Receptor-2 (PAR-2). PAR-2 is a G protein-coupled receptor expressed in keratinocytes that, when activated by proteases, can trigger a cascade of inflammatory responses, leading to



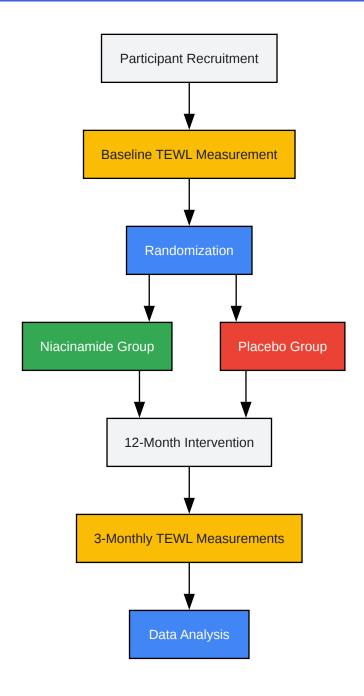
neurogenic inflammation and a compromised skin barrier. By down-regulating PAR-2 activity, $\mathbf{Delisens}^{\mathsf{TM}}$ aims to reduce the release of pro-inflammatory mediators, thereby soothing the skin and helping to restore barrier function.[1]

Signaling Pathway of PAR-2 Inhibition by **Delisens**™









Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References







- 1. theavalondayspa.blog [theavalondayspa.blog]
- To cite this document: BenchChem. [A Comparative Analysis of Delisens™ and Niacinamide on Skin Barrier Function]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15612948#comparative-analysis-of-delisens-and-niacinamide-on-skin-barrier]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com